

A Technical Guide to the Chemical Properties of H-Gly-Gly-Met-OH

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Compound of Interest

Compound Name: *H-Gly-Gly-Met-OH*

Cat. No.: *B098633*

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Introduction

H-Gly-Gly-Met-OH, also known as Glycyl-glycyl-methionine, is a tripeptide composed of two glycine residues and one methionine residue. As a distinct chemical entity, it serves as a valuable model compound in peptide research and holds potential for various applications in drug development and biotechnology. This guide provides a comprehensive overview of its chemical properties, synthesis, and relevant biological context, tailored for researchers, scientists, and professionals in drug development.

Core Chemical and Physical Properties

The fundamental properties of **H-Gly-Gly-Met-OH** are summarized below. These data are critical for experimental design, analytical characterization, and computational modeling.

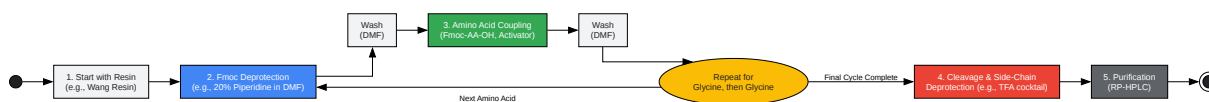
Property	Value	Source
IUPAC Name	(2S)-2-[[2-[(2-aminoacetyl)amino]acetyl]amino]-4-methylsulfanylbutanoic acid	[1]
Molecular Formula	C9H17N3O4S	[1]
Molecular Weight	263.32 g/mol	[1]
Exact Mass	263.09397721 Da	[1]
CAS Number	17343-02-1	[1]
PubChem CID	7010486	[1]
Computed XLogP3	-3.7	[1]

Synthesis and Purification

The synthesis of **H-Gly-Gly-Met-OH** typically follows standard peptide chemistry protocols, most commonly Solid-Phase Peptide Synthesis (SPPS). This method allows for the sequential addition of amino acids on a solid support, enabling high yields and purity.

Logical Workflow for Solid-Phase Peptide Synthesis (SPPS)

The SPPS process follows a cyclical workflow to build the peptide chain before cleavage from the resin support.



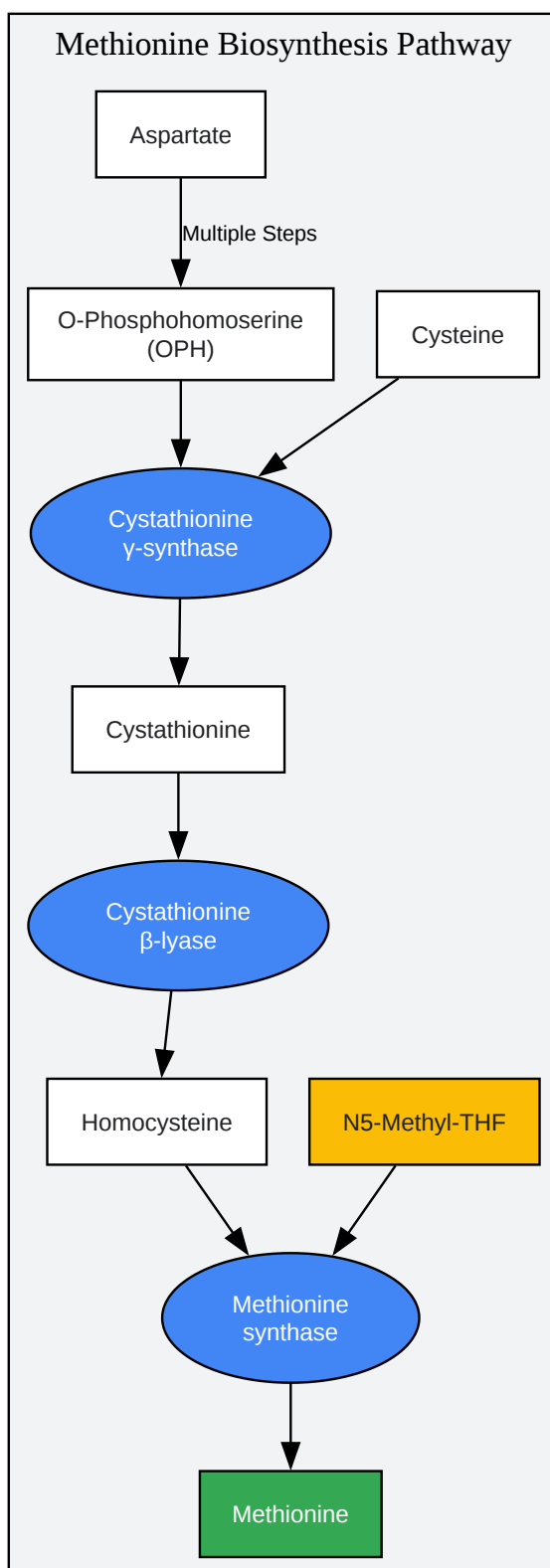
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Fig. 1: General workflow for Solid-Phase Peptide Synthesis (SPPS).

Following synthesis, the crude peptide is purified, typically using Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC).

Biological Context: Methionine Biosynthesis

While specific signaling pathways for **H-Gly-Gly-Met-OH** are not extensively documented, the biosynthesis of its constituent amino acid, methionine, is a fundamental and well-understood pathway in plants and microorganisms.^[2]^[3] Methionine is an essential amino acid for humans and the precursor to S-adenosylmethionine (AdoMet), a universal methyl group donor.^[3] Understanding this pathway provides crucial context for the peptide's metabolic origins.



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References

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